

# KetoABNO homogeneous heterogeneous catalyst systems

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## Compound Focus: KetoABNO

CAS No.: 7123-92-4

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## KetoABNO as a Homogeneous Oxidation Catalyst

**KetoABNO** (9-azabicyclo[3.3.1]nonan-3-one N-oxyl) is a stable nitroxyl radical catalyst prized for its high efficiency in aerobic oxidations. Its catalytic versatility stems from its ability to reversibly interconvert among three oxidation states: the hydroxylamine, N-oxyl radical, and oxoammonium ion [1]. A highly effective homogeneous catalytic system has been developed using **KetoABNO** in combination with bismuth nitrate.

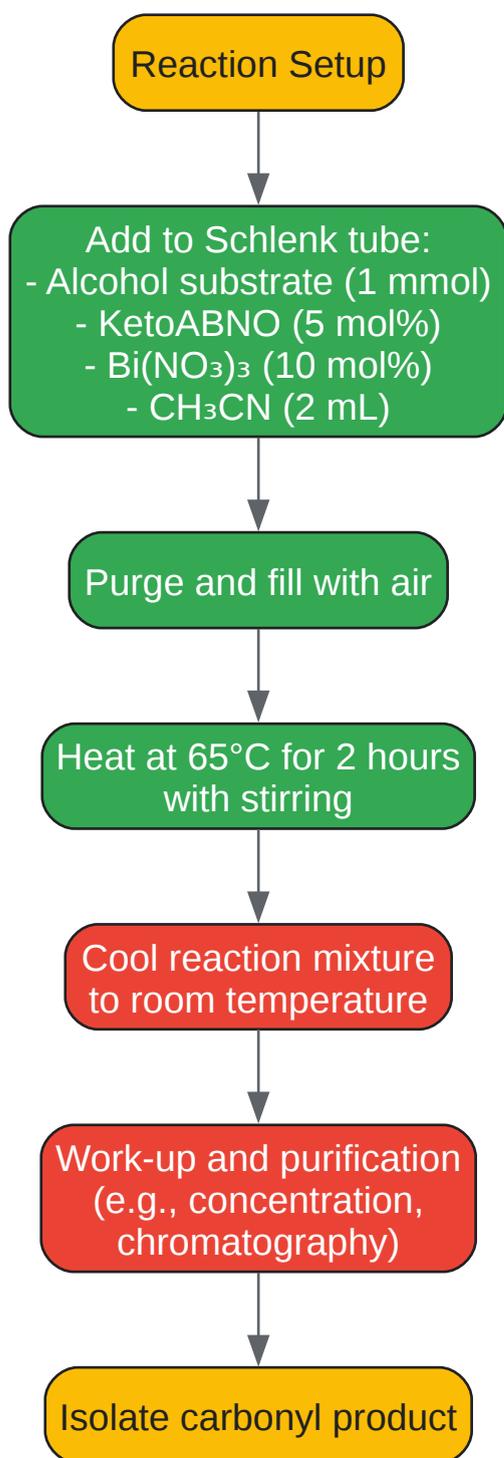
The table below summarizes the optimized reaction conditions and scope for this homogeneous system, primarily used for the oxidation of alcohols to aldehydes and ketones [2].

Parameter	Optimized Condition for Homogeneous System
Catalyst	KetoABNO (5 mol%)
Co-catalyst	Bi(NO <sub>3</sub> ) <sub>3</sub> ·5H <sub>2</sub> O (10 mol%)
Oxidant	Air (balloon) or O <sub>2</sub>
Solvent	CH <sub>3</sub> CN

Parameter	Optimized Condition for Homogeneous System
Temperature	65 °C
Reaction Time	2 hours
Key Advantage	Avoids noble metals, ligands, and base; uses a green oxidant.
Exemplary Yield	98% conversion of benzyl alcohol to benzaldehyde [2].

## Experimental Protocol & Comparative Performance

The following workflow and data illustrate the experimental methodology and performance of the homogeneous  $\text{Bi}(\text{NO}_3)_3/\text{KetoABNO}$  system.



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The performance of **KetoABNO** was directly compared to other common nitroxyl radical catalysts under identical conditions with Bi(NO<sub>3</sub>)<sub>3</sub> as the co-catalyst. The results in the table below demonstrate its superior activity [2].

Nitroxyl Radical Catalyst (3 mol%)	Isolated Yield of Benzaldehyde
KetoABNO	95%
4-Acetamido-TEMPO (ACT)	92%
TEMPO	89%
4-HO-TEMPO	86%

## Homogeneous vs. Heterogeneous Catalysis: A General Comparison

While specific data for a heterogeneous **KetoABNO** system is unavailable, the table below outlines the general comparative advantages and disadvantages you would expect, based on fundamental catalytic principles [3].

Feature	Homogeneous Catalysis	Heterogeneous Catalysis
<b>Phase</b>	Catalyst and reactants in the same phase (liquid) [3].	Catalyst and reactants in different phases (e.g., solid catalyst, liquid reactants) [3].
<b>Activity &amp; Selectivity</b>	Typically high activity and selectivity due to uniform active sites [3] [2].	Variable; active sites are not uniform [3].
<b>Mechanism</b>	Well-defined, often single-site mechanism [2].	Complex process involving adsorption, surface reaction, and desorption [3].
<b>Catalyst Separation</b>	Difficult and costly (e.g., requires extraction, distillation) [3].	Easy and simple (e.g., filtration) [3].
<b>Catalyst Reusability</b>	Generally poor, often decomposed after reaction [3].	Generally good, can be designed for multiple cycles [3].
<b>Application Example</b>	Bi(NO <sub>3</sub> ) <sub>3</sub> /KetoABNO for alcohol oxidation [2].	Nickel-catalyzed hydrogenation of alkenes [3].

## Filling the Information Gaps and Further Research

The lack of evidence for **KetoABNO** in heterogeneous systems suggests this may not be a common or practical application, possibly due to the molecular nature of its catalytic cycle being best suited for homogeneous environments.

To further your research, I suggest:

- **Exploring Related Catalysts:** The search results indicate that other nitroxyl radicals like TEMPO have been successfully immobilized onto solid supports (e.g., silica, polymers) to create heterogeneous catalysts. Investigating literature on "immobilized TEMPO" or "heterogeneous nitroxyl radical catalysts" could provide valuable benchmarks and methodologies [1] [2].
- **Refining Your Search:** Using terms like "**KetoABNO** immobilized," "solid-supported ABNO," or "**KetoABNO** recycling" in specialized scientific databases (e.g., SciFinder, Reaxys) may uncover niche studies not captured in my search.

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